Technical Guide: Characterization and Purity of CAS 212755-76-5

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 4-(trifluoromethyl)benzoylacetate*
CAS No.:	*212755-76-5*
Cat. No.:	*B1300816*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides an in-depth overview of the characterization and purity assessment of the compound with CAS number 212755-76-5. This compound is identified as Methyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate, a β-keto ester. β-keto esters are a significant class of organic compounds, frequently utilized as intermediates in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs). Their versatile reactivity makes them valuable building blocks in medicinal chemistry and drug development.

It is important to note that the initial query included the name "2-amino-N-(2,2,2-trifluoroethyl)propanamide," which is a distinct chemical entity from the compound associated with CAS 212755-76-5. This guide will focus exclusively on Methyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate.

© 2026 BenchChem. All rights reserved.

The accurate characterization and determination of purity are critical for ensuring the quality, safety, and efficacy of any pharmaceutical intermediate. This document outlines the typical analytical methodologies employed for this purpose, including spectroscopic techniques for structural elucidation and chromatographic methods for purity evaluation.

Physicochemical Properties

A summary of the key physicochemical properties of Methyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate is presented in the table below. This information is compiled from various chemical supplier databases.

Property	Value
CAS Number	212755-76-5
Chemical Name	Methyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate
Synonyms	Methyl 4-(trifluoromethyl)benzoylacetate
Molecular Formula	$C_{11}H_9F_3O_3$
Molecular Weight	246.18 g/mol
Appearance	White to off-white solid

Structural Characterization

The primary techniques for the structural characterization of organic molecules like Methyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of a compound. Both ^{1}H NMR and ^{13}C NMR are typically employed. For β-keto esters, it is important to consider the potential for keto-enol tautomerism, which can result in the presence of two distinct sets of signals in the NMR spectra.

© 2026 BenchChem. All rights reserved.

General Experimental Protocol for NMR Analysis:

- Sample Preparation: A solution of the sample (typically 5-10 mg) is prepared in a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube. A small amount of a reference standard, such as tetramethylsilane (TMS), is often added.
- Data Acquisition: The spectra are acquired on a high-resolution NMR spectrometer (e.g., 400 MHz or higher for ^1H NMR). Standard pulse programs are used to obtain ^1H and ^{13}C NMR spectra.
- Data Processing: The acquired free induction decays (FIDs) are Fourier transformed, and the resulting spectra are phase and baseline corrected. Chemical shifts are referenced to the TMS signal (0.00 ppm).

Expected ^1H NMR Spectral Features for Methyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate (Keto Form):

Protons	Expected Chemical Shift (ppm)	Multiplicity
-OCH_3	~3.7	Singlet
-CH_2-	~4.0	Singlet
Aromatic-H	7.7 - 8.1	Multiplets

Expected ^{13}C NMR Spectral Features for Methyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate (Keto Form):

© 2026 BenchChem. All rights reserved.

Carbon	Expected Chemical Shift (ppm)
-OCH_3	~52
-CH_2-	~45
C=O (ester)	~167
C=O (keto)	~190
Aromatic-C	125 - 135
-CF_3	~123 (quartet)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

General Experimental Protocol for MS Analysis:

- Sample Introduction: The sample is introduced into the mass spectrometer, typically via direct infusion or coupled with a chromatographic system like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- Ionization: The molecules are ionized using a suitable technique, such as Electrospray Ionization (ESI) or Electron Impact (EI).
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated.

For Methyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate, the expected molecular ion peak $[M]^+$ or protonated molecule $[M+H]^+$ would be observed at an m/z corresponding to its molecular weight (246.18).

Purity Assessment

© 2026 BenchChem. All rights reserved.

High-Performance Liquid Chromatography (HPLC) is the most common and reliable method for determining the purity of pharmaceutical intermediates.

High-Performance Liquid Chromatography (HPLC)

HPLC separates components of a mixture based on their differential partitioning between a stationary phase and a mobile phase. By quantifying the area of the main peak relative to the total area of all peaks, the purity of the compound can be determined.

General Experimental Protocol for HPLC Purity Analysis:

- Sample Preparation: A solution of the sample is prepared in a suitable solvent at a known concentration.
- Chromatographic Conditions:
  - Column: A reversed-phase column (e.g., C18) is typically used.
  - Mobile Phase: A mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol) is commonly employed, often in a gradient elution mode.
  - Flow Rate: A constant flow rate (e.g., 1.0 mL/min) is maintained.
  - Detector: A UV detector is commonly used, with the wavelength set to a value where the analyte has strong absorbance.
- Data Analysis: The chromatogram is recorded, and the peak areas are integrated. Purity is calculated as the percentage of the main peak area relative to the total peak area.

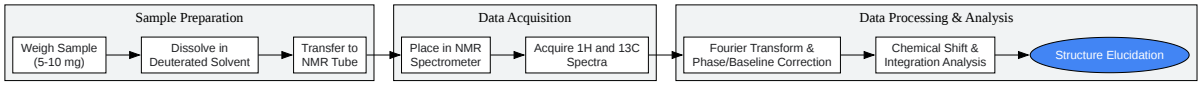
Typical Purity Specifications:

Purity Grade	Specification	Analytical Method
Standard	≥98%	HPLC or GC
High Purity	>99%	HPLC

Visualized Experimental Workflows

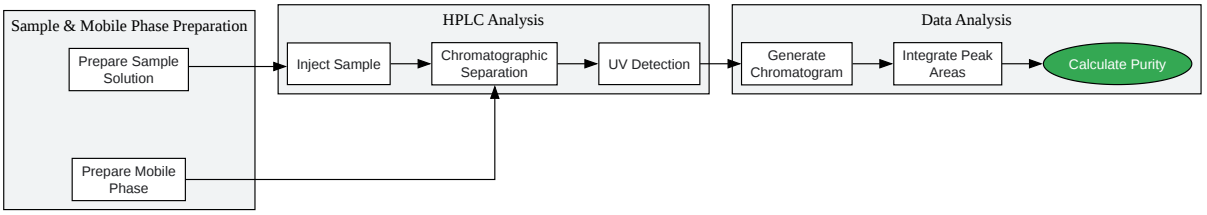
© 2026 BenchChem. All rights reserved.

The following diagrams illustrate the general workflows for the characterization and purity analysis of Methyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate.



Click to download full resolution via product page

Caption: General workflow for structural characterization by NMR spectroscopy.



Click to download full resolution via product page

Caption: General workflow for purity determination by HPLC.

Conclusion

The characterization and purity assessment of Methyl 3-oxo-3-(4-(trifluoromethyl)phenyl)propanoate (CAS 212755-76-5) are essential steps in its use as a pharmaceutical intermediate. This technical guide has outlined the standard analytical methodologies, including NMR for structural confirmation and HPLC for purity determination. While specific, detailed experimental data for this compound is not publicly available, the

© 2026 BenchChem. All rights reserved.

general protocols provided herein serve as a robust framework for researchers, scientists, and drug development professionals to establish and validate their own analytical methods. Adherence to these principles will ensure the quality and consistency of this important chemical building block.

- To cite this document: BenchChem. [Technical Guide: Characterization and Purity of CAS 212755-76-5]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1300816/docs#technical-guide-characterization-and-purity-of-cas-212755-76-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.